

An In-Depth Technical Guide to the Spectroscopic Characterization of (Cyclopropylmethyl)urea

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Compound of Interest

Compound Name: (Cyclopropylmethyl)urea

CAS No.: 61600-98-4

Cat. No.: B1279208

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data of **(Cyclopropylmethyl)urea**, a molecule of interest in medicinal chemistry and drug development. By delving into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, this document serves as a practical resource for the unambiguous identification and structural elucidation of this compound. The methodologies and interpretations presented herein are grounded in established scientific principles to ensure technical accuracy and reliability.

Molecular Structure and Properties

(Cyclopropylmethyl)urea possesses a unique combination of a reactive urea functional group and a strained cyclopropyl ring, which imparts distinct chemical and spectroscopic characteristics.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ N ₂ O	N/A
Molecular Weight	114.15 g/mol	N/A
IUPAC Name	(Cyclopropylmethyl)urea	N/A

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edge [fontname="sans-serif", fontsize=10, color="#5F6368"];

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C2 [label="C", pos="0.866,-0.5!"];
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C5 [label="C", pos="-3.1,0.8!"];
O1 [label="O", pos="-3.7,1.6!"];
N2 [label="N", pos="-3.1,0!"];

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C2 -- C3;
C3 -- C1;
C1 -- C4;
C4 -- N1;
N1 -- C5;
C5 -- O1 [style=double];
C5 -- N2;

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H2[label="H", pos="1.166,-0.9!"];
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H_N2a [label="H", pos="-3.4,-0.5!"];
H_N2b [label="H", pos="-2.6,-0.5!"];
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H_C2b [label="H", pos="0.6,-1!"];
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```
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H_C3b [label="H", pos="0.6,1!"];
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// Edges to hydrogens  
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C2 -- H2;  
C3 -- H3;  
C4 -- H4a;  
C4 -- H4b;  
N1 -- H_N1;  
N2 -- H_N2a;  
N2 -- H_N2b;  
C2 -- H_C2a;  
C2 -- H_C2b;  
C3 -- H_C3a;  
C3 -- H_C3b;  
}
```

Figure 1. 2D Structure of **(Cyclopropylmethyl)urea**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. The predicted ^1H and ^{13}C NMR data for **(Cyclopropylmethyl)urea** in a standard deuterated solvent like CDCl_3 are presented below, based on the analysis of structurally similar compounds and established chemical shift principles.^{[1][2]}

^1H NMR Spectroscopy

The proton NMR spectrum of **(Cyclopropylmethyl)urea** is expected to exhibit distinct signals corresponding to the protons of the cyclopropyl ring, the methylene bridge, and the urea nitrogens.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~5.5 - 6.5	br s	1H	-NH- (Urea)
~4.5 - 5.5	br s	2H	-NH ₂ (Urea)
~3.0 - 3.2	t	2H	-CH ₂ -
~0.8 - 1.2	m	1H	-CH- (Cyclopropyl)
~0.4 - 0.6	m	2H	-CH ₂ - (Cyclopropyl)
~0.1 - 0.3	m	2H	-CH ₂ - (Cyclopropyl)

- Rationale for Assignments:
 - The protons on the urea nitrogens are expected to be broad singlets due to quadrupole broadening and exchange with trace amounts of water. Their chemical shifts can vary depending on concentration and solvent.
 - The methylene protons adjacent to the nitrogen are deshielded and appear as a triplet due to coupling with the cyclopropyl methine proton.
 - The cyclopropyl protons appear in the upfield region, a characteristic feature due to the ring's magnetic anisotropy.[2] The methine proton will be a multiplet due to coupling with the adjacent methylene protons and the cyclopropyl methylene protons. The diastereotopic methylene protons of the cyclopropyl ring will appear as complex multiplets.

¹³C NMR Spectroscopy

The carbon NMR spectrum provides complementary information on the carbon skeleton of the molecule.

Chemical Shift (δ , ppm)	Assignment
~160	C=O (Urea)
~45	-CH ₂ -
~10	-CH- (Cyclopropyl)
~5	-CH ₂ - (Cyclopropyl)

- Rationale for Assignments:

- The carbonyl carbon of the urea is significantly deshielded and appears at a characteristic downfield shift.
- The methylene carbon adjacent to the nitrogen is found in the typical range for such carbons.
- The carbons of the cyclopropyl ring are highly shielded and resonate at very upfield chemical shifts.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural determination.^{[3][4]}

- Sample Preparation:
 - Weigh approximately 5-10 mg of **(Cyclopropylmethyl)urea** for ^1H NMR and 20-50 mg for ^{13}C NMR.
 - Dissolve the sample in ~0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean, dry NMR tube.
 - Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.
- Instrument Setup:
 - Insert the NMR tube into the spinner turbine and adjust the depth using a depth gauge.
 - Place the sample in the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum using a standard single-pulse experiment. Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of 12-16 ppm, and a relaxation delay of 1-2 seconds.
 - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR. A spectral width of ~220 ppm is typically sufficient.



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Figure 2. General workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **(Cyclopropylmethyl)urea** is expected to show characteristic absorption bands for the N-H and C=O bonds of the urea moiety.^{[5][6][7]}

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450 - 3300	Strong, Broad	N-H Stretching (asymmetric & symmetric)
~3080	Medium	C-H Stretching (cyclopropyl)
2950 - 2850	Medium	C-H Stretching (methylene)
1680 - 1640	Strong	C=O Stretching (Amide I band)
1620 - 1580	Medium	N-H Bending (Amide II band)
1470 - 1450	Medium	C-N Stretching
~1020	Weak	Cyclopropyl Ring Breathing

- Rationale for Assignments:
 - The broad N-H stretching absorption is a hallmark of primary and secondary amines and amides, indicative of hydrogen bonding.^[6]
 - The strong carbonyl (C=O) stretch is characteristic of the urea functional group.
 - The N-H bending and C-N stretching vibrations provide further confirmation of the urea structure.

- The C-H stretches for the cyclopropyl group typically appear at higher wavenumbers than those for saturated alkanes.

Experimental Protocol for IR Data Acquisition

For a solid sample like **(Cyclopropylmethyl)urea**, several sampling techniques can be employed.^{[8][9][10]}

- KBr Pellet Method:
 - Grind a small amount of the sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle.
 - Place the mixture into a pellet press and apply pressure to form a transparent or translucent pellet.
 - Place the pellet in the sample holder of the IR spectrometer and acquire the spectrum.
- Attenuated Total Reflectance (ATR) Method:
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
 - Acquire the IR spectrum. This method is often preferred for its simplicity and speed.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is invaluable for confirming its identity and structure.

m/z	Proposed Fragment
114	$[M]^+$ (Molecular Ion)
97	$[M - NH_3]^+$
71	$[M - HNCO]^+$
55	$[C_4H_7]^+$ (Cyclopropylmethyl cation)
44	$[H_2NCO]^+$

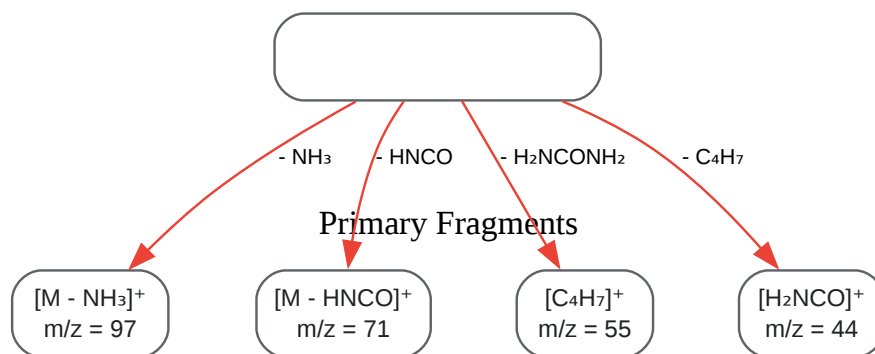
- Rationale for Fragmentation:
 - The molecular ion peak at m/z 114 corresponds to the molecular weight of **(Cyclopropylmethyl)urea**.

- A common fragmentation pathway for ureas is the loss of ammonia (NH_3), leading to a peak at m/z 97.
- Cleavage of the C-N bond can result in the loss of isocyanic acid (HNCO), giving a fragment at m/z 71.
- The formation of the stable cyclopropylmethyl cation at m/z 55 is a likely fragmentation pathway.^[11]
- The fragment at m/z 44 corresponds to the carbamoyl cation.

Experimental Protocol for Mass Spectrometry Data Acquisition

Electron Ionization (EI) is a common technique for the analysis of small, volatile molecules.^{[12][13]}

- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or through a gas chromatograph (GC-MS) if the compound is sufficiently volatile and thermally stable.
- Ionization:
 - The sample is bombarded with a high-energy electron beam (typically 70 eV) in the ion source, causing the molecules to ionize and fragment.^[13]
- Mass Analysis:
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection:
 - The separated ions are detected, and a mass spectrum is generated, plotting ion abundance versus m/z .



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Figure 3. Proposed major fragmentation pathways for **(Cyclopropylmethyl)urea** in EI-MS.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a robust and comprehensive characterization of **(Cyclopropylmethyl)urea**. The predicted spectroscopic data and detailed experimental protocols outlined in this guide offer a solid framework for researchers in the field. Adherence to these methodologies will ensure the generation of high-quality, reproducible data, which is paramount for scientific integrity and the advancement of drug discovery and development programs.

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